

Safety and handling precautions for Alizarin green

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alizarin green

Cat. No.: B1292808

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An In-depth Technical Guide to the Safety and Handling of Alizarin Green

This guide provides comprehensive safety and handling information for **Alizarin green**, tailored for researchers, scientists, and professionals in drug development. It outlines the potential hazards, necessary precautions, and emergency procedures to ensure a safe laboratory environment.

Chemical and Physical Properties

Alizarin green (CAS No. 4403-90-1), also known as C.I. Acid Green 25, is an anionic acid dye.

[1] It presents as a dark blue-green to black powder that is soluble in water.[1][2]

Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Reference
CAS Number	4403-90-1	[2]
Molecular Formula	C28H20N2Na2O8S2	
Molecular Weight	622.59 g/mol	
Appearance	Dark blue-green to black powder	[2] [3]
Solubility	Soluble in water	[1]
Melting Point	235 - 238 °C	[4]
Stability	Stable under normal conditions. Loses potency above 45°C.	[2] [5]

Hazard Identification and GHS Classification

Alizarin green is classified as hazardous, primarily due to its effects on the eyes and the aquatic environment.

- GHS Classification:
 - Serious eye irritation (Category 2A)[\[4\]](#)
 - Hazardous to the aquatic environment, long-term hazard (Category 2)
- Hazard Statements:
 - H319: Causes serious eye irritation.[\[4\]](#)
 - H411: Toxic to aquatic life with long lasting effects.
- Precautionary Statements:
 - P273: Avoid release to the environment.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

The substance is a combustible solid, and fine dust particles can form explosive mixtures with air.[1][6]

Toxicological Data

Toxicological data for **Alizarin green** indicates a low order of acute toxicity but highlights its potential as an irritant. Prolonged or repeated exposure may lead to allergic reactions in sensitive individuals.[2]

Parameter	Species	Route	Value	Reference
LD50	Rat	Oral	>10,000 mg/kg	[7]
LD50	Mouse	Oral	6,700 mg/kg	[7]
Skin Irritation	Rabbit	Dermal	500 mg/24h (Mild)	[8]
Eye Irritation	Rabbit	Ocular	500 mg/24h (Mild)	[8]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited (e.g., OECD guidelines followed for LD50 determination) are not typically provided in standard Material Safety Data Sheets and are not publicly available. These studies are generally conducted by the manufacturer or specialized laboratories under standardized guidelines.

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the chemical's integrity.

Handling

- Avoid all personal contact, including the inhalation of dust.[1]

- Use in a well-ventilated area, preferably with a mechanical exhaust system.[\[2\]](#)[\[3\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Ground all equipment used when handling the product to prevent electrostatic discharge.[\[7\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)

Storage

- Store in a cool, dry, well-ventilated place.[\[7\]](#)
- Keep containers tightly closed and sealed when not in use.[\[1\]](#)[\[6\]](#)
- Store below 30°C and protect from heat, light, and moisture.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[7\]](#)

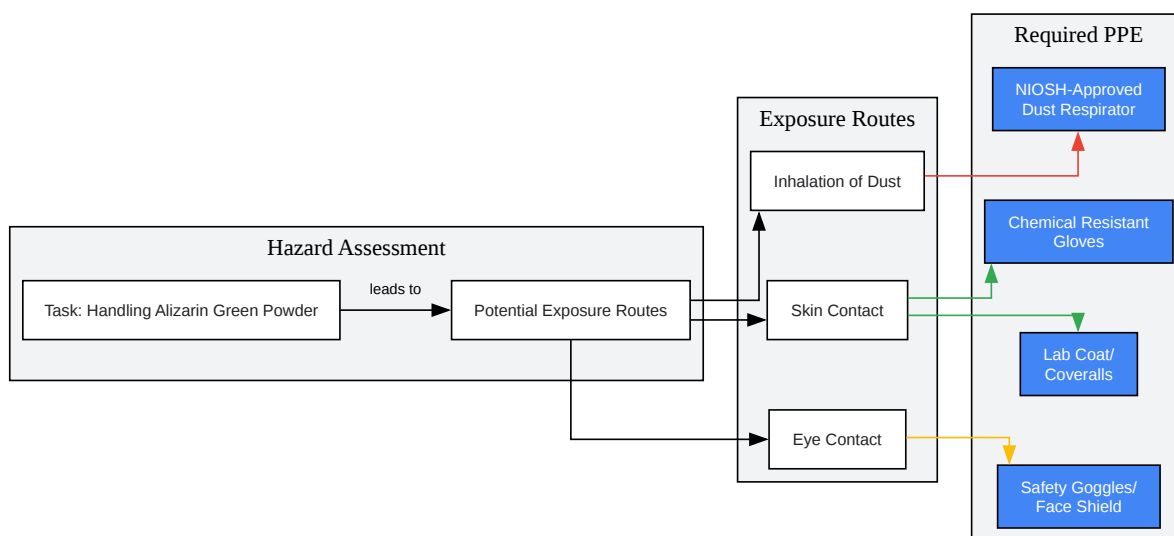
Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Control Parameter	Recommendations	Reference
Engineering Controls	Use adequate ventilation and local exhaust to keep airborne concentrations low. An eyewash station and safety shower should be readily available.	
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved chemical safety goggles.	[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Wear appropriate protective clothing, such as a lab coat or overalls.	[3][6]
Respiratory Protection	A NIOSH/MSHA-approved dust respirator is required if dust is generated and ventilation is inadequate.	[2][3]

PPE Selection Logic

The selection of appropriate PPE is determined by the potential routes of exposure and the physical form of the chemical.



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Caption: PPE selection workflow based on exposure routes for **Alizarin green** powder.

First-Aid and Emergency Procedures

Immediate and appropriate first-aid is crucial in the event of accidental exposure.

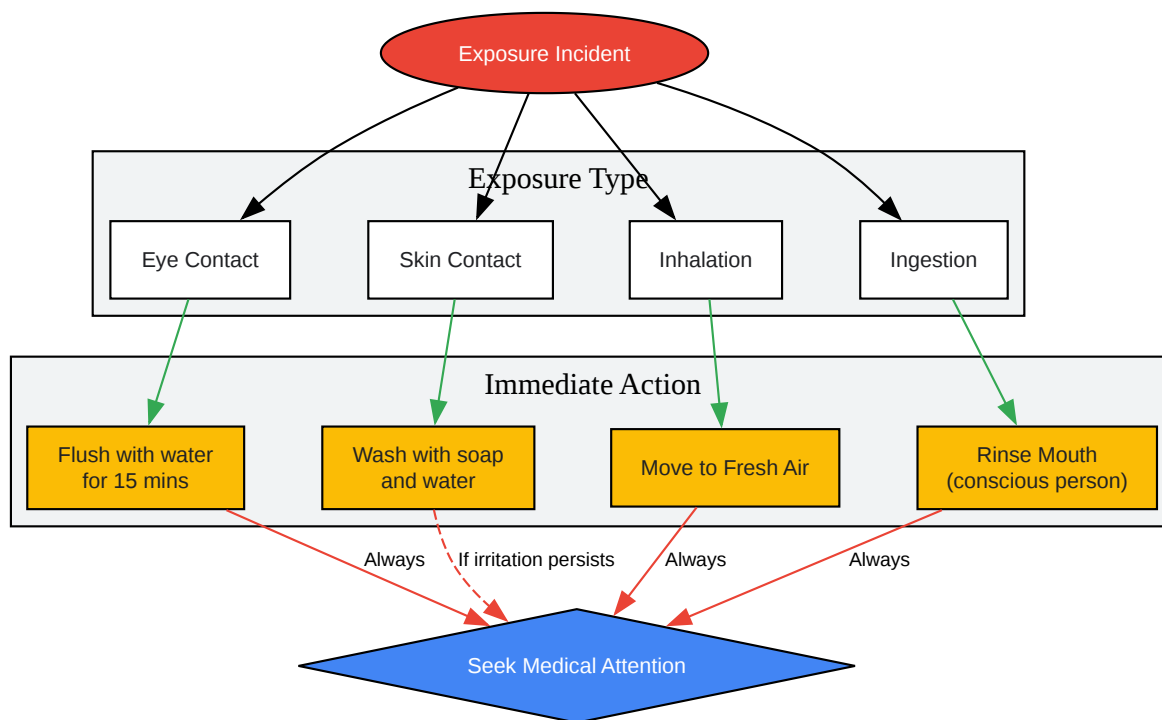
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][4]
- **Skin Contact:** Remove contaminated clothing and shoes. Flush skin with plenty of soap and water. If irritation persists, consult a physician.[3]
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult or they are not breathing, provide artificial respiration and seek immediate medical attention.[3]

- Ingestion: Wash out the mouth with water, provided the person is conscious. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.
[\[3\]](#)

Accidental Release Measures

- Evacuate: Evacuate unnecessary personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- Clean-up: Wear full protective equipment. Sweep up the spilled material without creating dust, and place it in a suitable, sealed container for disposal.[\[3\]](#)
- Decontaminate: Wash the spill site after material pickup is complete.[\[3\]](#)

Emergency Response Workflow



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Caption: Emergency response workflow for accidental exposure to **Alizarin green**.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[3]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[3] The product may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber. Do not allow the chemical to enter drains or waterways.

Conclusion

While **Alizarin green** has low acute toxicity, it poses a significant risk of serious eye irritation and is harmful to aquatic life. Adherence to the safety protocols outlined in this guide is paramount for professionals handling this substance. By implementing proper engineering controls, consistently using appropriate personal protective equipment, and being prepared for emergencies, researchers can mitigate the risks associated with **Alizarin green** and ensure a safe laboratory environment.

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- To cite this document: BenchChem. [Safety and handling precautions for Alizarin green]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292808#safety-and-handling-precautions-for-alizarin-green]

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